

2-Methoxy-2-octen-4-one molecular weight and formula

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Compound of Interest

Compound Name: 2-Methoxy-2-octen-4-one

Cat. No.: B15481188

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An In-Depth Technical Guide on 2-Methoxy-2-octen-4-one

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's molecular characteristics is fundamental. This guide provides the core molecular information for **2-Methoxy-2-octen-4-one**.

Molecular Formula and Weight

The foundational quantitative data for **2-Methoxy-2-octen-4-one** is its molecular formula and corresponding molecular weight. The molecular formula is C₉H₁₆O₂[1]. Based on this, the molecular weight is calculated to be 156.22 g/mol .

Property	Value
Molecular Formula	C ₉ H ₁₆ O ₂
Molecular Weight	156.22 g/mol

Experimental Protocols

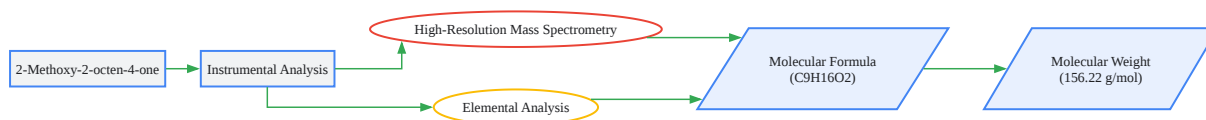
Determination of Molecular Formula:

The molecular formula of a novel compound is typically determined using a combination of mass spectrometry and elemental analysis.

- High-Resolution Mass Spectrometry (HRMS):
 - A sample of **2-Methoxy-2-octen-4-one** is ionized, and the mass-to-charge ratio (m/z) of the resulting ions is measured with high precision.
 - This provides a highly accurate monoisotopic mass, which can be used to deduce the elemental composition.
- Elemental Analysis:
 - The compound is combusted in a controlled environment.
 - The resulting amounts of carbon dioxide, water, and other combustion products are precisely measured to determine the percentage composition of carbon, hydrogen, and oxygen in the molecule.
 - This percentage composition is then used to derive the empirical formula, which is subsequently confirmed and refined to the molecular formula using the data from HRMS.

Logical Relationship Diagram

The following diagram illustrates the logical workflow from compound identification to the determination of its molecular properties.



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Caption: Workflow for determining the molecular formula and weight.

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References

- 1. 2-Methoxy-2-octen-4-one | C₉H₁₆O₂ | CID 6433871 - PubChem [pubchem.ncbi.nlm.nih.gov]
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